

Pent-4-ynal: A Technical Guide to Commercial Availability, Purity, and Synthetic Application

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Compound of Interest

Compound Name: Pent-4-ynal

Cat. No.: B2653755

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pent-4-ynal, also known as 4-pentynal, is a bifunctional organic compound featuring both a terminal alkyne and an aldehyde functional group. This unique structure makes it a valuable intermediate and building block in organic synthesis, particularly for constructing more complex molecules with specific architectures. Its reactivity, stemming from both the alkyne and aldehyde moieties, allows it to participate in a diverse range of chemical transformations, including cyclizations, substitutions, and nucleophilic additions. This guide provides a comprehensive overview of the commercial availability of **Pent-4-ynal**, typical purity levels, and detailed experimental protocols for its synthesis and analysis, tailored for professionals in research and drug development.

Commercial Availability and Suppliers

Pent-4-ynal is readily available from a variety of chemical suppliers, catering to research and development needs. It is typically sold in quantities ranging from milligrams to several grams. While some suppliers offer the compound as a neat yellow oil, it is also commercially available as a solution in dichloromethane (DCM), often at a concentration of 30% w/w.

Table 1: Commercial Availability of **Pent-4-ynal**

Supplier	Typical Purity	Available Forms	Notes
Sigma-Aldrich	95%	Liquid	Distributes for BLD Pharmatech.
Molport	95%	Liquid (stabilized with TEA)	Lists offerings from 11 different suppliers.
ACheckBlock	95%	Liquid	Available in quantities from 250mg to 5g.
CymitQuimica	97%	Liquid; Solution in DCM	Provides product with a stated purity of 97%.
Simson Pharma	High Quality	Not specified	Offers custom synthesis and provides a Certificate of Analysis.
Pharmaffiliates	High Purity	Not specified	Provides the product with a Certificate of Analysis.

Note: Availability and purity can vary by batch and supplier. It is recommended to consult the supplier's Certificate of Analysis (CoA) for specific lot information.

Purity, Characterization, and Quality Control

The purity of **Pent-4-ynal** is critical for its successful application in sensitive synthetic procedures. Commercially, it is most commonly offered with a purity of 95-97%. Due to the reactive nature of the aldehyde group, storage under an inert atmosphere and at low temperatures (typically -20°C) is recommended to maintain its purity.

Table 2: Physicochemical Properties of **Pent-4-ynal**

Property	Value	Source
CAS Number	18498-59-4	
Molecular Formula	C ₅ H ₆ O	
Molecular Weight	82.10 g/mol	
Appearance	Colorless to yellow liquid	
Boiling Point	125-126 °C	
Density	0.891 g/mL	
IUPAC Name	pent-4-ynal	
SMILES	C#CCCC=O	

Experimental Protocols

Synthesis of Pent-4-ynal via Swern Oxidation

For researchers requiring a custom synthesis or a freshly prepared sample, the Swern oxidation of 4-pentyn-1-ol is a reliable method that yields the product in high purity.

Overall Reaction:

Figure 1. Synthesis of **Pent-4-ynal**.

Methodology:

- **Activator Formation:** To a solution of oxalyl chloride (104.6 mmol) in anhydrous methylene chloride (DCM, 200 mL) cooled to -78°C under an argon atmosphere, add dimethylsulfoxide (DMSO, 209.2 mmol) dissolved in DCM (40 mL) dropwise over 20 minutes. Stir the resulting mixture for 30 minutes.
- **Alcohol Oxidation:** Add 4-pentyn-1-ol (95.1 mmol) dissolved in DCM (80 mL) to the reaction mixture over 10 minutes. Continue stirring at -78°C for an additional 60 minutes.
- **Quenching:** Add triethylamine (475.5 mmol) to the reaction mixture at -78°C. Stir for 60 minutes, then allow the mixture to warm to 10°C over one hour.

- **Workup:** Add water (200 mL) to the reaction vessel and separate the organic and aqueous layers. Acidify the aqueous layer with 1% aqueous HCl (saturated with NaCl) and back-extract with DCM (3 x 100 mL).
- **Purification:** Combine all organic layers and wash sequentially with 1% HCl in saturated brine (6 x 100 mL), 5% sodium bicarbonate solution (2 x 50 mL), and finally brine (2 x 50 mL). Dry the organic phase over magnesium sulfate (MgSO₄).
- **Isolation:** Remove the solvent by rotary evaporation (at 30°C) to yield **Pent-4-ynal** as a yellow oil (typical yield: ~92%).

Purity Assessment by Thin-Layer Chromatography (TLC)

TLC is a quick and effective method to assess the purity of the synthesized product and monitor reaction progress.

Methodology:

- **Plate Preparation:** Use a silica gel TLC plate (e.g., Silica Gel 60 F254).
- **Mobile Phase:** Prepare a solvent system of 90% hexane and 10% ethyl acetate.
- **Spotting:** Dissolve a small amount of the crude or purified product in a suitable solvent (e.g., DCM). Spot the solution onto the baseline of the TLC plate alongside a spot of the starting material (4-pentyn-1-ol) for comparison.
- **Development:** Place the TLC plate in a developing chamber containing the mobile phase. Allow the solvent front to travel up the plate.
- **Visualization:** Remove the plate, allow it to dry, and visualize the spots under a UV lamp. The expected R_f value for **Pent-4-ynal** in this system is approximately 0.43. A single spot indicates high purity, whereas multiple spots suggest the presence of impurities or unreacted starting material.

Experimental and Synthetic Workflow

Pent-4-ynal's primary role in a research context is as a reactive intermediate. There are no well-documented signaling pathways where it acts as a primary effector; rather, it is a tool for chemical synthesis. The following workflow illustrates its typical lifecycle in a research project, from procurement to its use in generating a target molecule.

Figure 2. General workflow for using **Pent-4-ynal** in a research setting.

This workflow highlights critical decision points for a researcher, from initial quality assessment to the final application of the synthesized product. The bifunctional nature of **Pent-4-ynal** allows it to be a precursor in various synthetic strategies aimed at producing novel compounds for drug discovery and materials science.

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